

Application Notes and Protocols for CLK8: Solubility and Stability in Culture Media

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Compound of Interest

Compound Name: CLK8

Cat. No.: B2986779

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Introduction

CLK8 is a small molecule inhibitor that targets the core circadian clock protein CLOCK (Circadian Locomotor Output Cycles Kaput). It functions by disrupting the heterodimerization of CLOCK with its binding partner BMAL1, which is a critical step in the transcriptional-translational feedback loop that drives circadian rhythms.[1][2] This disruption leads to an alteration of the circadian amplitude, making **CLK8** a valuable tool for research into circadian-related disorders.[1] This document provides detailed information on the solubility and stability of **CLK8** in common laboratory solvents and cell culture media, along with protocols for its preparation and use in cell-based assays.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₂₉ H ₂₆ N ₂ O ₆	[2]
Molecular Weight	498.53 g/mol	[2]
Appearance	White to off-white solid	N/A

Solubility

CLK8 exhibits good solubility in dimethyl sulfoxide (DMSO), a common solvent for preparing stock solutions of small molecules for in vitro studies.

Solvent	Concentration	Comments	Source
DMSO	≥ 50 mg/mL (100.29 mM)	May require sonication to fully dissolve.	N/A

Note: It is crucial to use anhydrous, high-quality DMSO to ensure maximum solubility and prevent precipitation of the compound.

Stability

Stock Solution Stability:

CLK8 stock solutions in DMSO are stable for extended periods when stored under appropriate conditions.

Storage Temperature	Duration	Comments	Source
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.	N/A
-80°C	6 months	Recommended for long-term storage.	N/A

Stability in Culture Media:

The stability of **CLK8** in aqueous solutions, including cell culture media such as Dulbecco's Modified Eagle Medium (DMEM) and RPMI-1640, is a critical factor for ensuring consistent results in cell-based assays. While specific, long-term stability data for **CLK8** in these media is not extensively published, it is generally recommended to prepare fresh working solutions from DMSO stocks for each experiment. The following protocol is provided for researchers to assess the stability of **CLK8** in their specific culture medium and experimental conditions.

Experimental Protocols

Protocol 1: Preparation of CLK8 Stock Solution

Materials:

- **CLK8** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Aseptically weigh the desired amount of **CLK8** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of sterile DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- Vortex the solution vigorously for 1-2 minutes to dissolve the compound.
- If the compound does not fully dissolve, sonicate the solution for 5-10 minutes in a water bath sonicator.
- Once completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Protocol 2: Preparation of CLK8 Working Solution in Culture Media

Materials:

- **CLK8** DMSO stock solution (from Protocol 1)

- Pre-warmed, complete cell culture medium (e.g., DMEM or RPMI with serum and supplements)
- Sterile conical tubes

Procedure:

- Thaw a single aliquot of the **CLK8** DMSO stock solution at room temperature.
- Calculate the volume of the stock solution needed to achieve the desired final concentration in your cell culture experiment. Note: The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- In a sterile conical tube, add the required volume of pre-warmed complete culture medium.
- While gently vortexing or swirling the medium, add the calculated volume of the **CLK8** DMSO stock solution dropwise to ensure rapid and even dispersion.
- Visually inspect the solution for any signs of precipitation. If precipitation occurs, consider preparing a more dilute stock solution or a serial dilution.
- Use the freshly prepared working solution immediately for your cell-based assay.

Protocol 3: Assessing the Stability of CLK8 in Cell Culture Media (Recommended)

This protocol provides a framework for determining the stability of **CLK8** in your specific cell culture medium over a typical experiment duration.

Materials:

- **CLK8** working solution in your chosen culture medium (prepared as in Protocol 2)
- Incubator (37°C, 5% CO₂)
- High-performance liquid chromatography (HPLC) system with a suitable column (e.g., C18) or another appropriate analytical method.

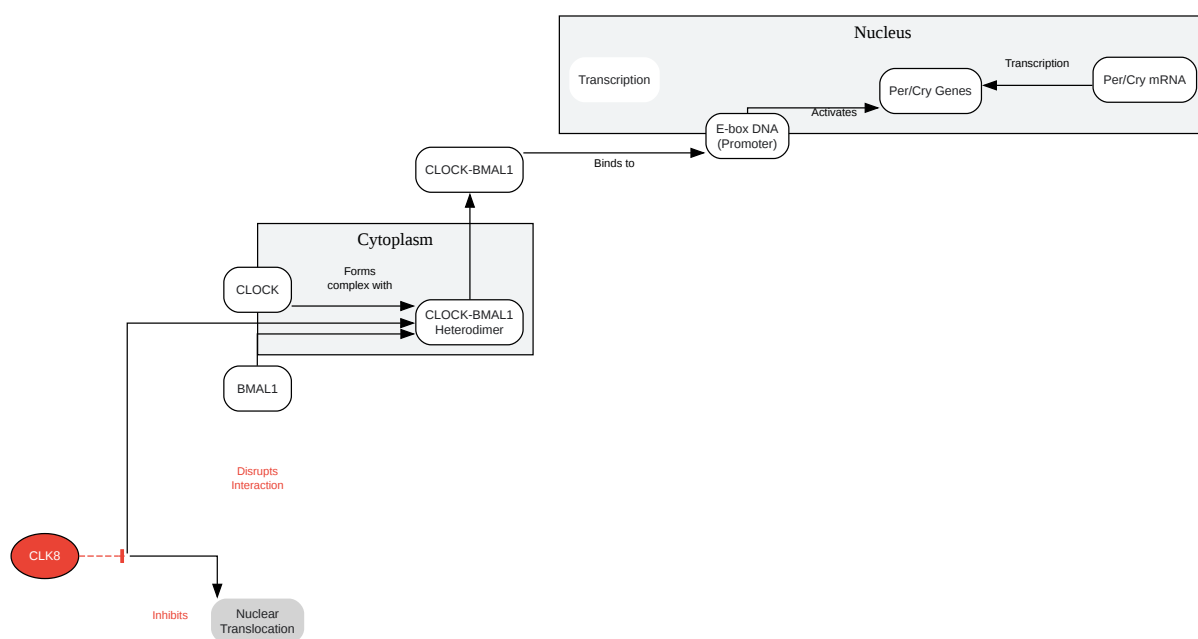
- Control samples (culture medium with DMSO vehicle only)

Procedure:

- Prepare a sufficient volume of the **CLK8** working solution at the highest concentration you plan to use in your experiments.
- Prepare a control sample of the same culture medium containing the same final concentration of DMSO without **CLK8**.
- Aliquot the **CLK8** working solution and the control solution into sterile tubes for each time point to be tested (e.g., 0, 2, 4, 8, 24, 48 hours).
- Immediately analyze the "time 0" samples using HPLC or another suitable analytical method to determine the initial concentration and purity of **CLK8**.
- Incubate the remaining aliquots under standard cell culture conditions (37°C, 5% CO₂).
- At each subsequent time point, remove one aliquot of the **CLK8** working solution and one control aliquot from the incubator.
- Analyze the samples by HPLC to determine the concentration of intact **CLK8** remaining. Compare the peak area of **CLK8** at each time point to the peak area at time 0.
- Analyze the control samples to ensure that no interfering peaks appear from the degradation of media components.
- Plot the percentage of **CLK8** remaining versus time to determine its stability profile in the culture medium.

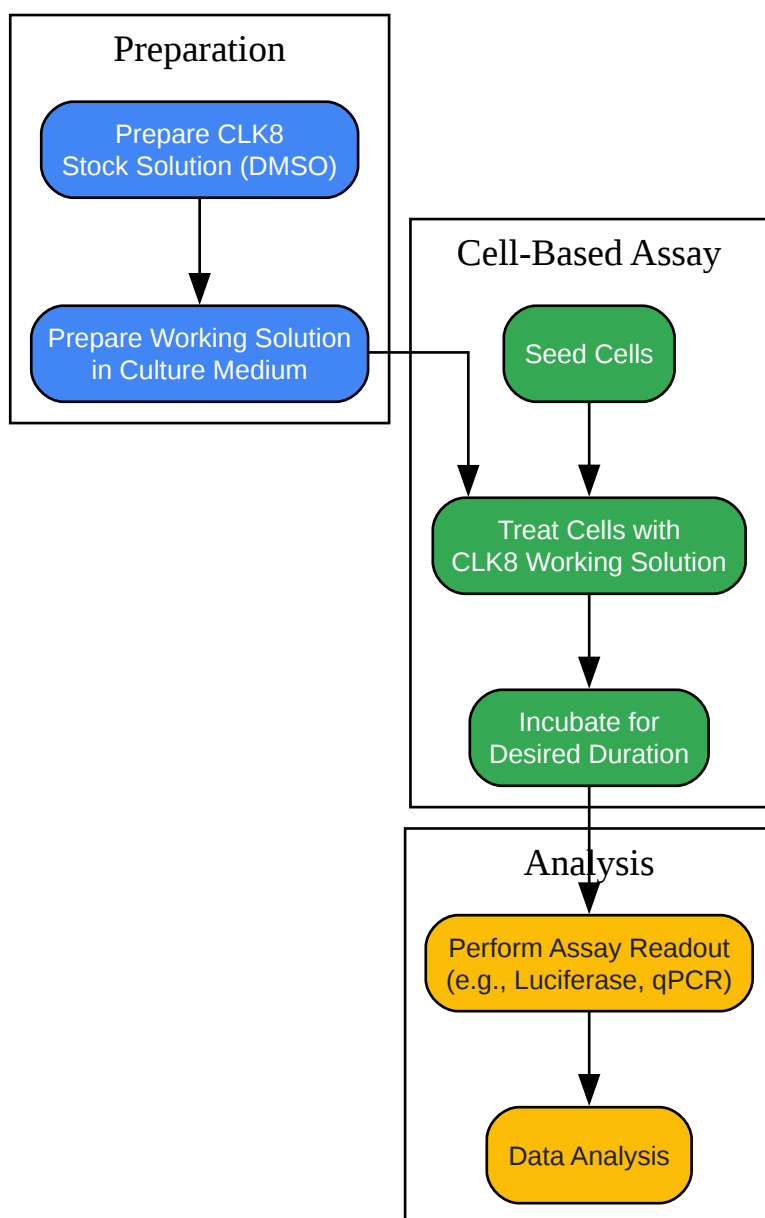
Visualization of CLK8 Mechanism of Action

The following diagrams illustrate the signaling pathway affected by **CLK8** and a general workflow for its application in cell-based assays.



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Caption: **CLK8** inhibits the CLOCK-BMAL1 interaction and nuclear translocation.



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Caption: General workflow for using **CLK8** in cell-based assays.

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References

- 1. A CLOCK-binding small molecule disrupts the interaction between CLOCK and BMAL1 and enhances circadian rhythm amplitude - PMC [pmc.ncbi.nlm.nih.gov]
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